

# Safeguarding Your Research: Proper Disposal of apo-Enterobactin

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## Compound of Interest

Compound Name: apo-Enterobactin

Cat. No.: B15602223

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For researchers, scientists, and drug development professionals, the integrity of your work and the safety of your laboratory environment are paramount. Adherence to proper chemical handling and disposal protocols is a critical component of responsible research. This guide provides essential, immediate safety and logistical information for the proper disposal of **apo-Enterobactin**, a widely used siderophore in various research applications. Following these step-by-step instructions will help ensure a safe laboratory environment and compliance with waste disposal regulations.

## Immediate Safety and Handling Precautions

It is crucial to recognize that Safety Data Sheets (SDS) from different suppliers may present conflicting hazard classifications for **apo-Enterobactin**. While some sources may classify it as a non-hazardous substance, others may categorize it as harmful if swallowed and very toxic to aquatic life with long-lasting effects.<sup>[1]</sup> Therefore, a conservative approach is strongly recommended, treating all **apo-Enterobactin** waste as potentially hazardous chemical waste.  
<sup>[1]</sup>

**Personal Protective Equipment (PPE):** Always wear appropriate PPE when handling **apo-Enterobactin** and its waste. This includes:

- Safety glasses or goggles
- A lab coat

- Chemical-resistant gloves.[\[1\]](#)

Handling:

- Avoid generating dust from solid material.[\[1\]](#)
- Use in a well-ventilated area to prevent inhalation of any dust or aerosols.[\[2\]](#)
- Prevent contact with skin and eyes.[\[2\]](#)
- Do not eat, drink, or smoke when handling this product.[\[2\]](#)
- Wash hands thoroughly after handling.[\[2\]](#)

## Quantitative Data for apo-Enterobactin

The following table summarizes key quantitative data for **apo-Enterobactin**, which is essential for accurate waste manifest documentation.

Property	Value
CAS Number	30414-16-5 <a href="#">[1]</a> <a href="#">[3]</a>
Molecular Formula	<chem>C30H29N3O16</chem> <a href="#">[3]</a>
Molecular Weight	687.6 g/mol <a href="#">[3]</a>
Solubility	Soluble in DMSO and Methanol <a href="#">[3]</a>
Storage Temperature	-20°C <a href="#">[1]</a> <a href="#">[3]</a>

## Disposal Protocol for apo-Enterobactin Waste

This protocol is based on standard laboratory procedures for chemical waste management and should be adapted to comply with your institution's specific guidelines and local regulations.

### Step 1: Waste Segregation and Collection

- Designated Waste Container: All solid and liquid waste containing **apo-Enterobactin** should be collected in a designated, clearly labeled, and sealable hazardous waste container.[\[1\]](#)

- Solid Waste: This includes contaminated PPE (gloves, etc.), weigh boats, and any other solid materials that have come into contact with **apo-Enterobactin**.
- Liquid Waste: For liquid waste, such as unused solutions or contaminated media, use a leak-proof container that is compatible with the solvents used (e.g., a high-density polyethylene (HDPE) bottle).[\[1\]](#)

#### Step 2: Storage of Waste

- Secure Storage: Store the sealed waste container in a designated satellite accumulation area within the laboratory.[\[1\]](#)[\[2\]](#)
- Secondary Containment: It is best practice to place the primary waste container in a secondary container, such as a chemical-resistant tray or bin, to contain any potential leaks or spills.[\[1\]](#)

#### Step 3: Disposal Procedure

- Consult Institutional Guidelines: Before proceeding with disposal, always consult your institution's Environmental Health and Safety (EHS) office for their specific procedures and requirements for hazardous chemical waste.[\[1\]](#)
- Documentation: Accurately complete all required waste disposal forms or manifests provided by your EHS office. Proper documentation of the waste contents is crucial for compliant disposal.[\[1\]](#)
- Professional Disposal: Arrange for a licensed waste disposal service to collect, treat, and dispose of the hazardous waste in accordance with all regulations.[\[4\]](#)

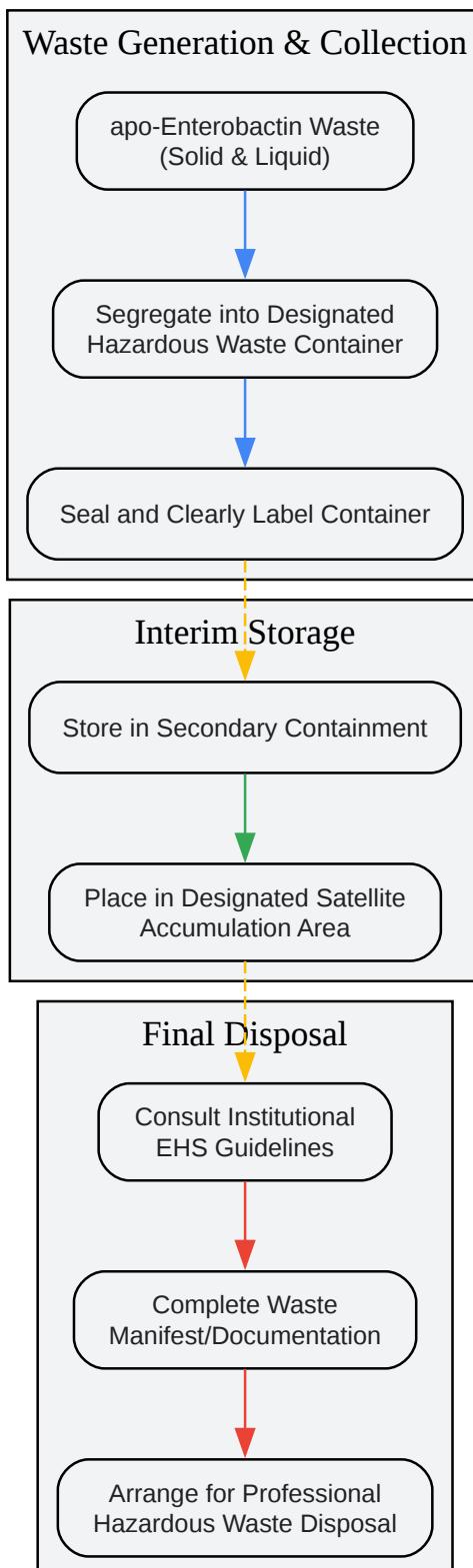
#### Step 4: Handling Spills and Decontamination

- Spill Response: In the event of a spill, avoid creating dust from solid material. For liquid spills, use an absorbent material. For solid spills, carefully sweep up the material.[\[1\]](#)
- Decontamination: Thoroughly clean the affected area. All materials used for the spill cleanup (e.g., absorbent pads, wipes, contaminated PPE) must be placed in the designated **apo-Enterobactin** hazardous waste container.[\[1\]](#)

### Step 5: Empty Container Disposal

- The original **apo-Enterobactin** container must be properly decontaminated before disposal. A common procedure is to triple rinse the container with a suitable solvent.[5] The rinsate from this cleaning process must be collected and disposed of as hazardous waste.[5]
- After decontamination, deface or remove the original label to prevent misuse.[2] The container can then be disposed of according to your institution's guidelines for decontaminated lab waste.[2][5]

## **apo-Enterobactin Disposal Workflow**

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Caption: Workflow for the proper disposal of **apo-Enterobactin** waste.

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